

Application Notes and Protocols: 6-(Phenylsulfonyl)pyridine-3-sulfonamide

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Compound of Interest

Compound Name: 6-(Phenylsulfonyl)pyridine-3-sulfonamide

Cat. No.: B215159

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Introduction

6-(Phenylsulfonyl)pyridine-3-sulfonamide is a chemical compound featuring both a pyridine ring and a sulfonamide group, structural motifs prevalent in a wide array of biologically active molecules. The sulfonamide functional group is a cornerstone in medicinal chemistry, famously associated with antibacterial drugs, but also found in agents with diuretic, anticonvulsant, and anticancer properties. Pyridine rings are also a common scaffold in pharmaceuticals, valued for their ability to engage in various biological interactions. The combination of these two moieties in **6-(phenylsulfonyl)pyridine-3-sulfonamide** suggests its potential as a subject of interest in drug discovery and development.

These application notes provide an overview of the potential biological activities of **6-(phenylsulfonyl)pyridine-3-sulfonamide** based on the known pharmacology of structurally related compounds. Detailed protocols for preliminary in vitro evaluation are also presented to guide researchers in exploring its biological functions.

Chemical Structure:

Chemical structure of 6-(Phenylsulfonyl)pyridine-3-sulfonamide

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	64356-48-5	[1]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₄ S ₂	[1]
Molecular Weight	314.34 g/mol	[1]
Appearance	White to off-white solid (Predicted)	-
Solubility	Soluble in DMSO, DMF (Predicted)	-

Potential Biological Activities and Applications

While specific biological data for **6-(phenylsulfonyl)pyridine-3-sulfonamide** is limited in publicly available literature, the well-documented activities of related sulfonamide and pyridine-containing compounds suggest several potential areas of investigation.

Anticancer Activity via Carbonic Anhydrase Inhibition

Many sulfonamide-bearing molecules are potent inhibitors of carbonic anhydrases (CAs), enzymes that are overexpressed in several types of tumors and contribute to the acidic tumor microenvironment, promoting cancer cell proliferation and metastasis. In particular, isoforms CA IX and CA XII are well-established targets for anticancer drug development. The primary sulfonamide moiety in **6-(phenylsulfonyl)pyridine-3-sulfonamide** is a key pharmacophore for CA binding.

- Potential Application: Investigation as a selective inhibitor of tumor-associated carbonic anhydrase isoforms IX and XII for the development of novel anticancer therapeutics.

Antibacterial Activity via Dihydropteroate Synthase (DHPS) Inhibition

The sulfonamide class of antibiotics functions by competitively inhibiting dihydropteroate synthase (DHPS), an essential enzyme in the bacterial folic acid synthesis pathway. This pathway is absent in humans, providing a basis for selective toxicity against bacteria.

- Potential Application: Screening for antibacterial activity against a panel of clinically relevant Gram-positive and Gram-negative bacteria.

Other Potential Enzyme Inhibition

The pyridine and phenylsulfonyl groups can engage in various interactions within enzyme active sites. Structure-activity relationship (SAR) studies on similar pyridine sulfonamide derivatives have indicated potential inhibitory activity against other enzyme classes, such as kinases or proteases.

- Potential Application: Broader screening against a panel of enzymes to identify novel biological targets.

Experimental Protocols

The following are detailed protocols for the preliminary in vitro evaluation of **6-(phenylsulfonyl)pyridine-3-sulfonamide**.

Protocol 1: In Vitro Carbonic Anhydrase Inhibition Assay

This protocol describes a stopped-flow spectrophotometric assay to determine the inhibitory activity of the compound against human carbonic anhydrase isoforms.

Materials:

- Recombinant human carbonic anhydrase (hCA) isoforms (e.g., hCA I, II, IX, XII)
- 4-Nitrophenyl acetate (NPA) as substrate
- HEPES buffer (20 mM, pH 7.4)
- **6-(Phenylsulfonyl)pyridine-3-sulfonamide**
- Dimethyl sulfoxide (DMSO)
- Stopped-flow spectrophotometer

Procedure:

- Prepare a stock solution of **6-(phenylsulfonyl)pyridine-3-sulfonamide** (e.g., 10 mM) in DMSO.
- Prepare serial dilutions of the compound in HEPES buffer to achieve a range of final assay concentrations.
- In a reaction cuvette, mix the hCA enzyme solution (final concentration e.g., 10 nM) with the desired concentration of the inhibitor or DMSO (vehicle control).
- Incubate the enzyme-inhibitor mixture for a predefined period (e.g., 15 minutes) at room temperature to allow for binding.
- Initiate the reaction by rapidly mixing the enzyme-inhibitor solution with a solution of NPA in HEPES buffer (final concentration e.g., 0.1 mM).
- Monitor the hydrolysis of NPA to 4-nitrophenolate by measuring the increase in absorbance at 400 nm for a short period (e.g., 60 seconds).
- Calculate the initial reaction rates from the linear portion of the absorbance curve.
- Determine the percentage of inhibition for each concentration of the compound relative to the vehicle control.
- Calculate the IC_{50} value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Table 2: Example Data Structure for CA Inhibition Assay

Compound Concentration (nM)	% Inhibition (hCA IX)	% Inhibition (hCA XII)
1		
10		
100		
1000		
10000		
IC ₅₀ (nM)		

Protocol 2: Antibacterial Minimum Inhibitory Concentration (MIC) Assay

This protocol determines the minimum concentration of the compound that inhibits the visible growth of a microorganism.

Materials:

- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Mueller-Hinton Broth (MHB)
- **6-(Phenylsulfonyl)pyridine-3-sulfonamide**
- DMSO
- 96-well microtiter plates
- Spectrophotometer (plate reader)

Procedure:

- Prepare a stock solution of the compound in DMSO.
- Perform serial two-fold dilutions of the compound in MHB in a 96-well plate.

- Prepare a bacterial inoculum adjusted to a concentration of approximately 5×10^5 CFU/mL in MHB.
- Add the bacterial inoculum to each well containing the compound dilutions. Include a positive control (bacteria in MHB with DMSO) and a negative control (MHB only).
- Incubate the plates at 37°C for 18-24 hours.
- Determine the MIC by visual inspection as the lowest concentration of the compound that completely inhibits bacterial growth. Alternatively, measure the optical density at 600 nm (OD₆₀₀) using a plate reader. The MIC is the concentration at which there is no significant increase in OD₆₀₀ compared to the negative control.

Table 3: Example Data Structure for MIC Assay

Bacterial Strain	MIC (µg/mL)
S. aureus ATCC 29213	
E. coli ATCC 25922	
P. aeruginosa ATCC 27853	
E. faecalis ATCC 29212	

Protocol 3: In Vitro Cytotoxicity Assay (MTT Assay)

This protocol assesses the effect of the compound on the viability of cancer cell lines.

Materials:

- Human cancer cell lines (e.g., MCF-7, HCT116)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **6-(Phenylsulfonyl)pyridine-3-sulfonamide**
- DMSO

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or a solution of HCl in isopropanol)
- 96-well cell culture plates
- Microplate reader

Procedure:

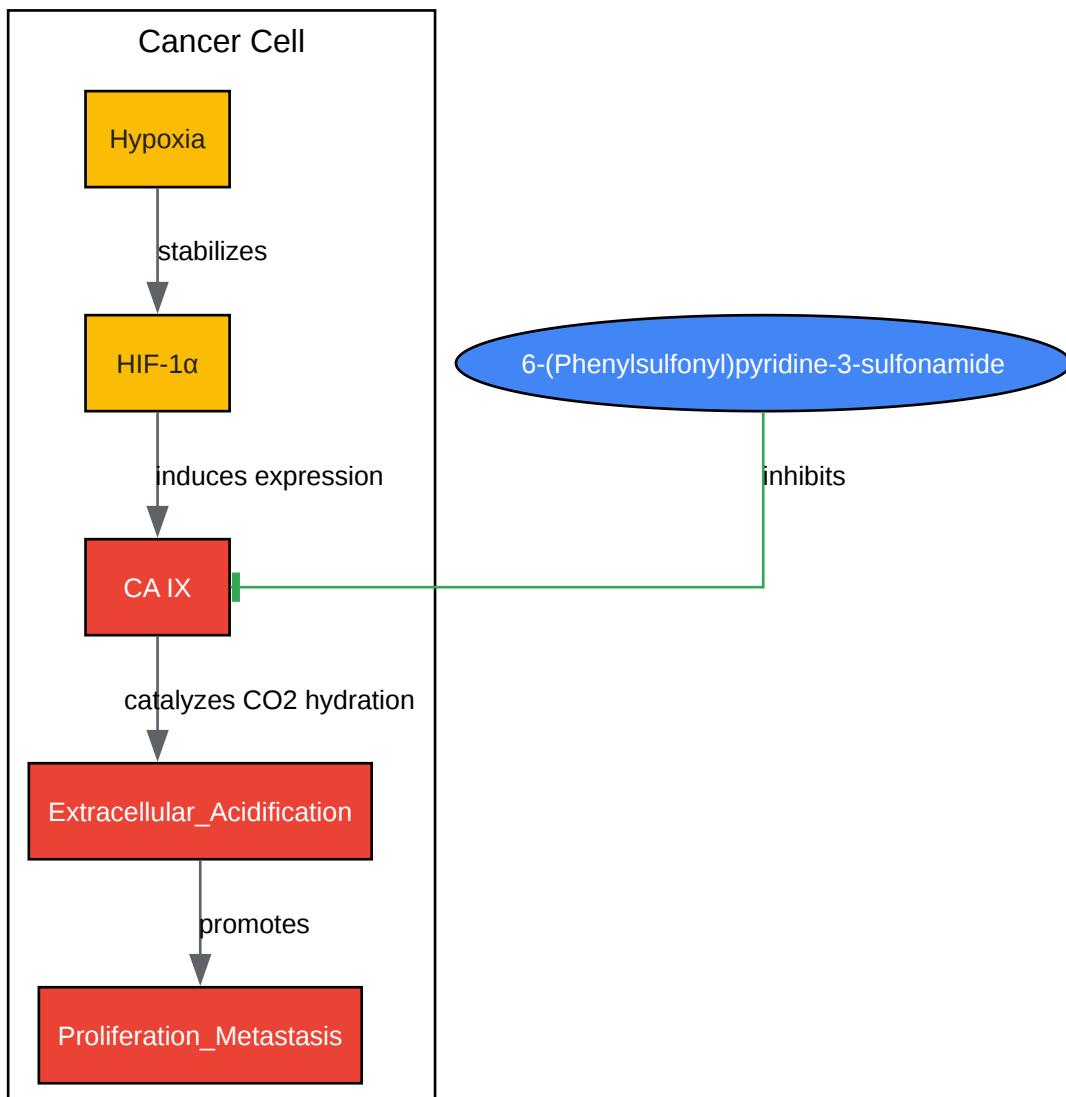
- Seed the cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare serial dilutions of the compound in complete cell culture medium.
- Replace the medium in the wells with the medium containing the compound dilutions. Include a vehicle control (medium with DMSO).
- Incubate the cells for a specified period (e.g., 48 or 72 hours).
- Add MTT solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- Remove the medium and add the solubilization buffer to dissolve the formazan crystals.
- Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- Calculate the percentage of cell viability for each concentration relative to the vehicle control.
- Determine the IC_{50} value by plotting the percentage of cell viability against the logarithm of the compound concentration.

Table 4: Example Data Structure for Cytotoxicity Assay

Cell Line	IC ₅₀ (μM) after 72h
MCF-7 (Breast Cancer)	1.2
HCT116 (Colon Cancer)	0.8
A549 (Lung Cancer)	0.9

Visualizations

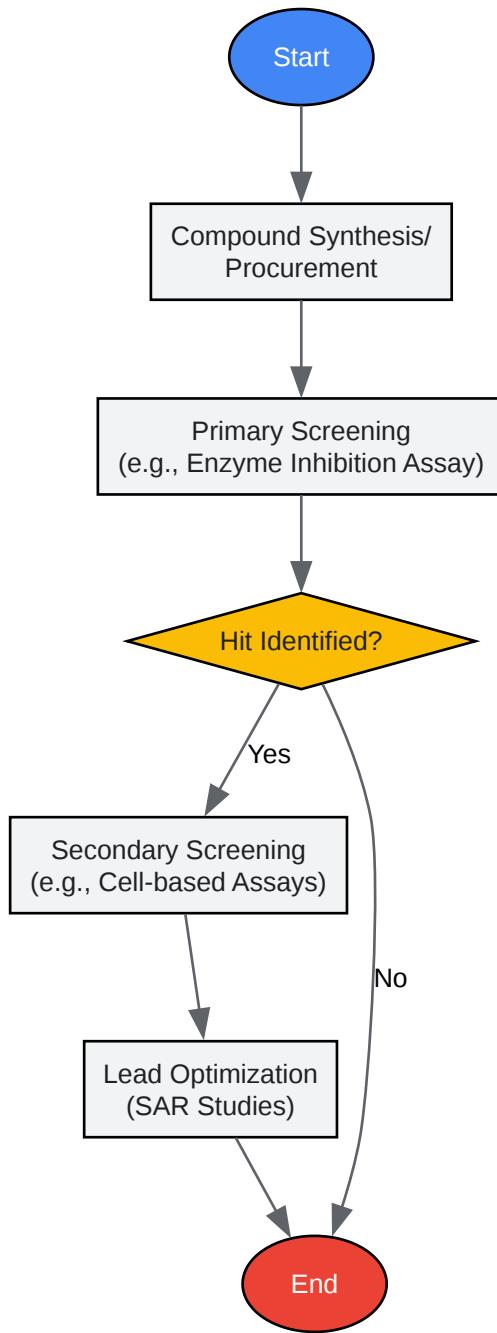
Hypothetical Signaling Pathway Targeted by a CA IX Inhibitor



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Caption: Hypothetical mechanism of action for **6-(Phenylsulfonyl)pyridine-3-sulfonamide** as a CA IX inhibitor.

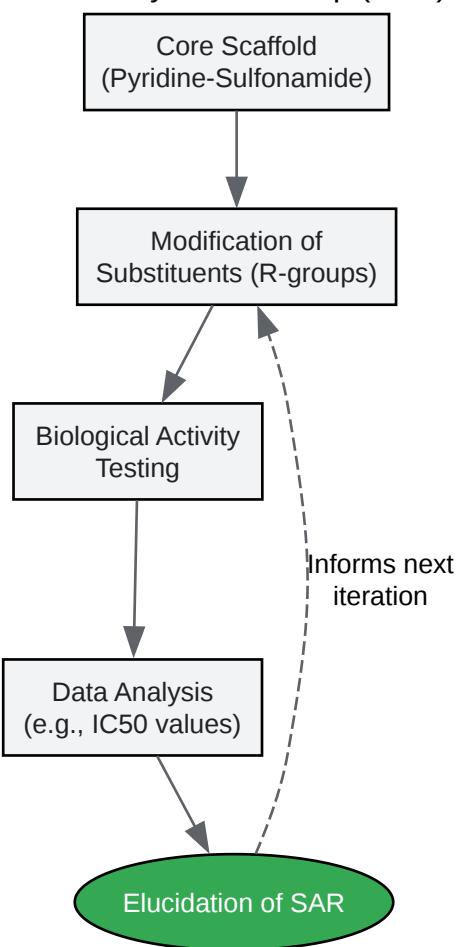
General Workflow for Biological Activity Screening



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Caption: A generalized workflow for the screening and development of a novel bioactive compound.

Structure-Activity Relationship (SAR) Logic

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Caption: The iterative process of elucidating structure-activity relationships in drug discovery.

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References

- 1. 6-(phenylsulfanyl)pyridine-3-sulfonamide [chemicalbook.com]
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